

Personal protective equipment for handling GT-2016

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Compound of Interest

Compound Name: GT-2016

Cat. No.: B15611745

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Essential Safety and Handling Guide for GT-2016

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling, use, and disposal of **GT-2016** (CAS No. 152241-24-2). The following procedural guidance is intended to ensure a safe laboratory environment and proper management of this chemical agent.

Chemical and Physical Properties

GT-2016 is a potent and selective histamine H3 receptor antagonist.^[1] As a biologically active small molecule, it should be handled with care. The following table summarizes its key quantitative data.

Property	Value	Source
Chemical Name	5-Cyclohexyl-1-[4-(1H-imidazol-5-yl)-1-piperidinyl]-1-pentanone	R&D Systems, Cayman Chemical
CAS Number	152241-24-2	R&D Systems, Cayman Chemical
Molecular Formula	C ₁₉ H ₃₁ N ₃ O	R&D Systems, Cayman Chemical
Molecular Weight	317.47 g/mol	R&D Systems
Purity	≥98%	R&D Systems, Cayman Chemical
Appearance	Crystalline solid	Cayman Chemical
Storage	Store at -20°C	R&D Systems, Cayman Chemical
Solubility	Soluble to 100 mM in DMSO and ethanol	R&D Systems
Biological Activity	High affinity H3 receptor antagonist (K _i = 43.8 nM)	R&D Systems, Cayman Chemical

Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **GT-2016** is not publicly available, the nature of the compound (a potent, biologically active powder) necessitates stringent safety protocols. The following PPE is mandatory when handling **GT-2016**.

Equipment	Specification	Rationale
Gloves	Nitrile, powder-free	Prevents skin contact and absorption.
Eye Protection	Safety glasses with side shields or goggles	Protects eyes from splashes or airborne particles.
Lab Coat	Standard, full-length	Protects skin and personal clothing from contamination.
Respiratory Protection	Use in a certified chemical fume hood	Avoids inhalation of the powdered compound. If weighing outside a hood, an N95-rated respirator may be necessary.

Operational Plans: Handling and Experimental Protocols

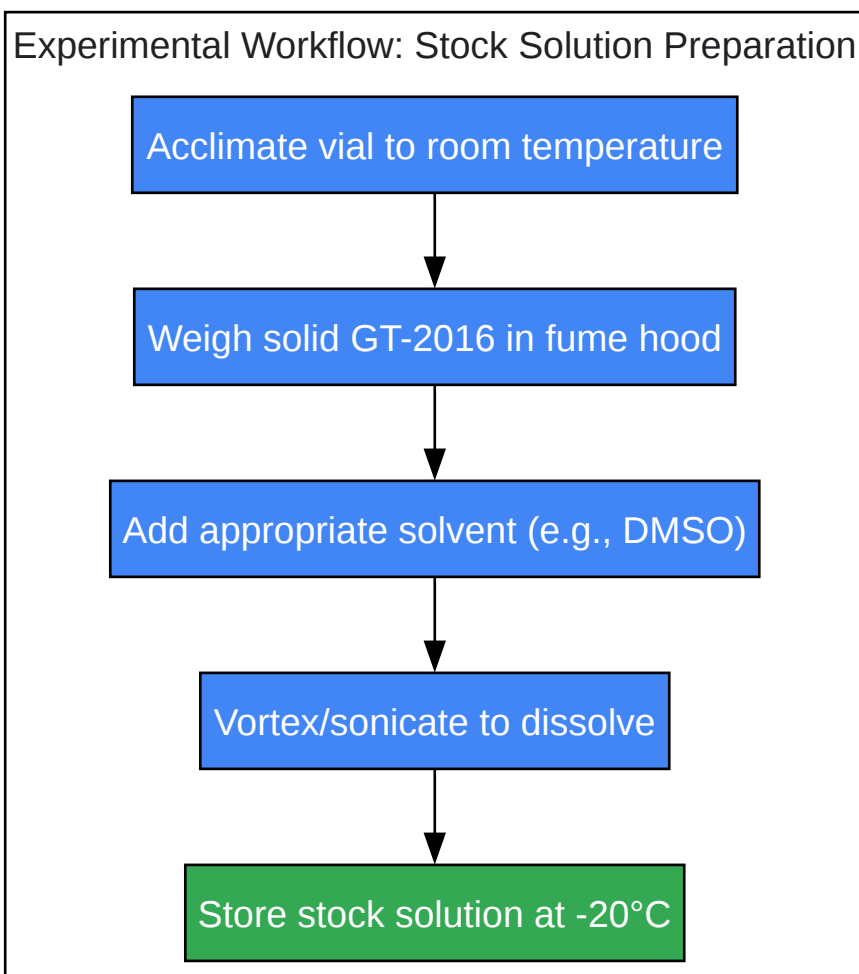
Handling:

- Always handle **GT-2016** in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation risk.
- Avoid direct contact with skin, eyes, and clothing.
- Prevent dust formation when handling the solid form.
- Wash hands thoroughly after handling.
- Cayman Chemical advises that the material should be considered hazardous until further information becomes available. Do not ingest, inhale, get in eyes, on skin, or on clothing.

Experimental Protocol: Preparation of a Stock Solution

The following is a general protocol for preparing a stock solution of **GT-2016**.

- Acclimatization: Allow the vial of solid **GT-2016** to warm to room temperature before opening to prevent condensation.
- Weighing: In a chemical fume hood, carefully weigh the desired amount of the crystalline solid.
- Solubilization: Add the appropriate volume of solvent (e.g., DMSO or ethanol) to the solid. **GT-2016** is soluble up to 100 mM in these solvents.
- Mixing: Vortex or sonicate the solution as needed to ensure the compound is fully dissolved.
- Storage: Store the stock solution in a tightly sealed vial at -20°C.



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Caption: Workflow for preparing a stock solution of **GT-2016**.

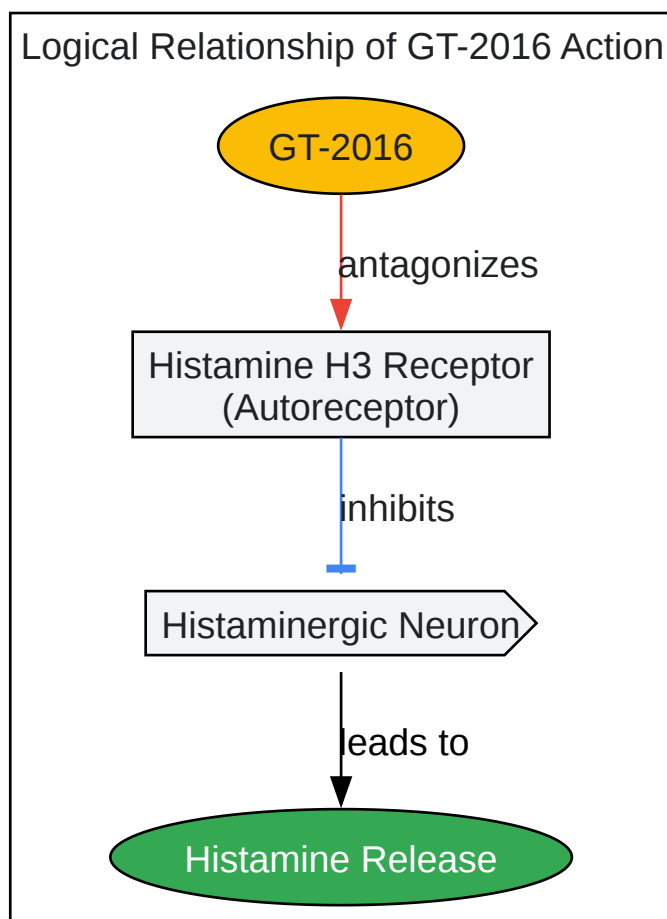
Disposal Plan

All waste containing **GT-2016**, including empty vials, contaminated PPE, and solutions, must be treated as hazardous chemical waste.

- Solid Waste: Collect in a designated, sealed container labeled "Hazardous Chemical Waste."
- Liquid Waste: Collect in a sealed, properly labeled waste container. Do not mix with incompatible waste streams.
- Disposal: All waste must be disposed of through your institution's environmental health and safety (EHS) office, following all local, state, and federal regulations.

Signaling Pathway and Logical Relationships

GT-2016 is a selective antagonist of the histamine H3 receptor. This receptor is primarily found in the central nervous system and acts as an autoreceptor on histaminergic neurons, inhibiting the release of histamine. By blocking this receptor, **GT-2016** increases the release of histamine and other neurotransmitters, which is why it has been investigated for its stimulant and nootropic effects.



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Caption: **GT-2016** antagonizes the H3 receptor, preventing self-inhibition of histamine release.

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References

- 1. fishersci.com [fishersci.com]
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